

# Application Notes and Protocols for JMV 449 Acetate in Neuroprotection Assays

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## Compound of Interest

Compound Name: JMV 449 acetate

Cat. No.: B10825024

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## Introduction

**JMV 449 acetate** is a potent and metabolically stable agonist of the neurotensin receptor 1 (NTS1).<sup>[1]</sup> Neurotensin and its analogs have demonstrated significant neuroprotective effects in various models of neuronal injury, particularly in the context of cerebral ischemia. The activation of NTS1 has been linked to the modulation of intracellular signaling pathways that promote cell survival and inhibit apoptosis. These application notes provide detailed protocols for assessing the neuroprotective potential of **JMV 449 acetate** in two standard in vitro neurotoxicity models: Oxygen-Glucose Deprivation (OGD) and Glutamate-Induced Excitotoxicity.

Compound Information:

Parameter	Value	Reference
Compound Name	JMV 449 acetate	
Mechanism of Action	Neurotensin Receptor 1 (NTS1) Agonist	[1]
IC <sub>50</sub>	0.15 nM (for inhibition of [ <sup>125</sup> I]-NT binding to neonatal mouse brain)	
EC <sub>50</sub>	1.9 nM (for contraction of guinea pig ileum)	

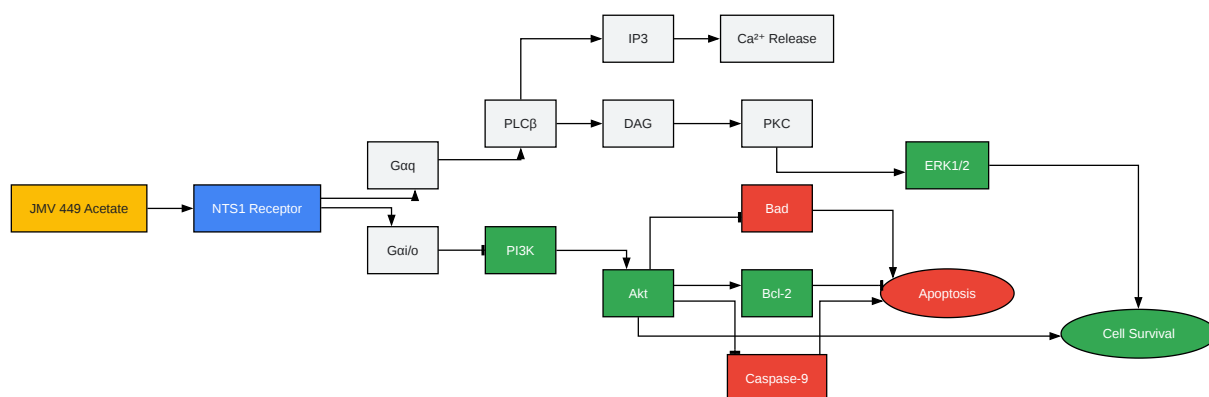
## Signaling Pathways

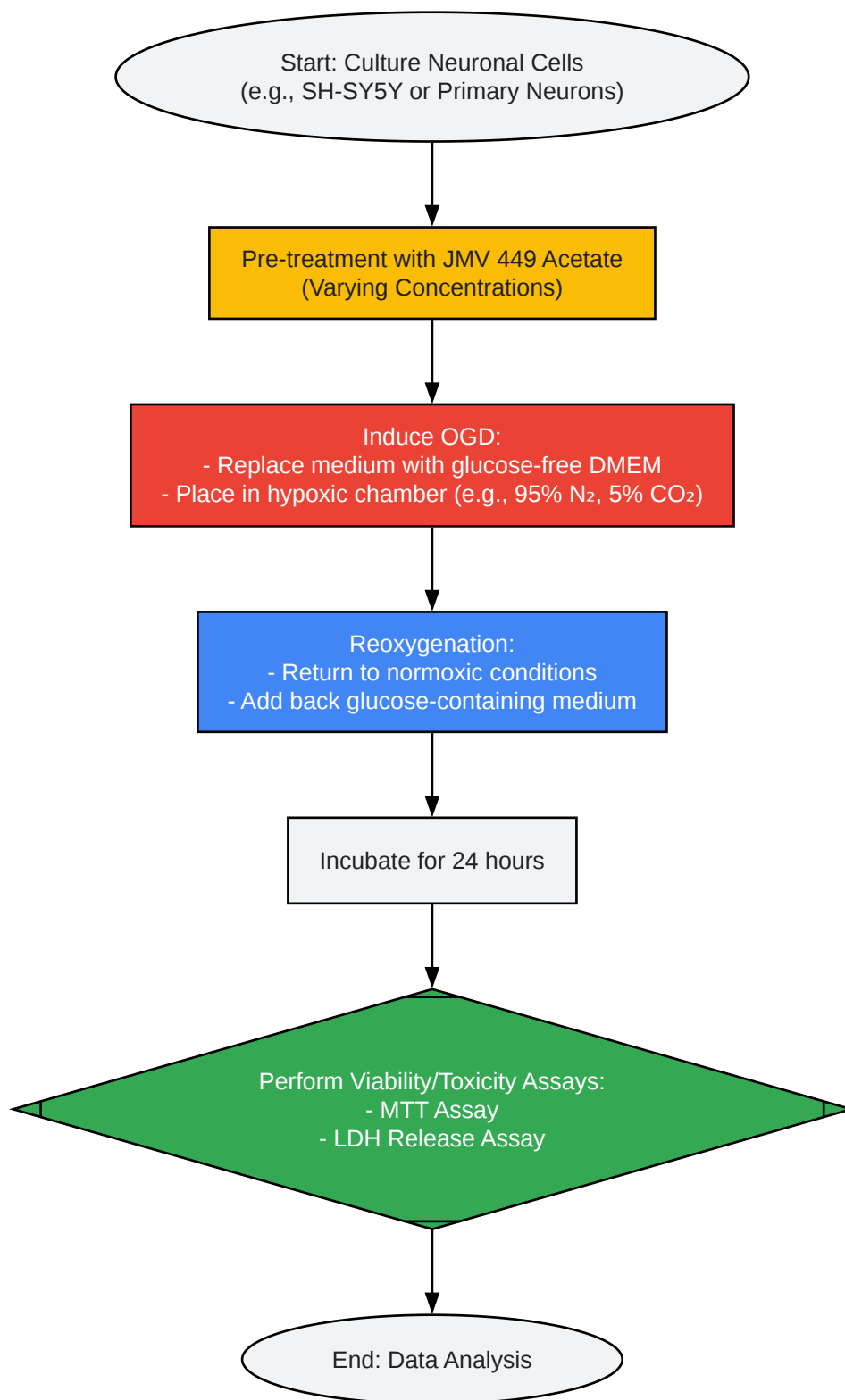
Activation of the NTS1 receptor by an agonist like **JMV 449 acetate** initiates a cascade of intracellular signaling events that are crucial for its neuroprotective effects. The NTS1 receptor is a G protein-coupled receptor (GPCR) that can couple to multiple G proteins, including Gαq/11, Gαi/o, and Gα13. This diverse coupling leads to the activation of several downstream pathways that converge to promote neuronal survival and mitigate apoptotic cell death.

Key pro-survival pathways activated by NTS1 include:

- **The PI3K/Akt Pathway:** Activation of this pathway is a central mechanism for promoting cell survival. Akt (Protein Kinase B) phosphorylates and inactivates several pro-apoptotic proteins, including Bad and caspase-9. Furthermore, Akt can enhance the expression of anti-apoptotic proteins like Bcl-2.
- **The MAPK/ERK Pathway:** The extracellular signal-regulated kinase (ERK) pathway is another critical signaling cascade involved in cell survival and proliferation. Activation of ERK can lead to the phosphorylation of transcription factors that regulate the expression of genes involved in cell survival.

The diagram below illustrates the key signaling events following the activation of the NTS1 receptor that contribute to neuroprotection.





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## References

- 1. JMV 449: a pseudopeptide analogue of neurotensin-(8-13) with highly potent and long-lasting hypothermic and analgesic effects in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
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